

Introduction to the Electro-Optic Effect and Sillenite Crystals

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Compound of Interest

Compound Name: **Sillenite**

Cat. No.: **B1174071**

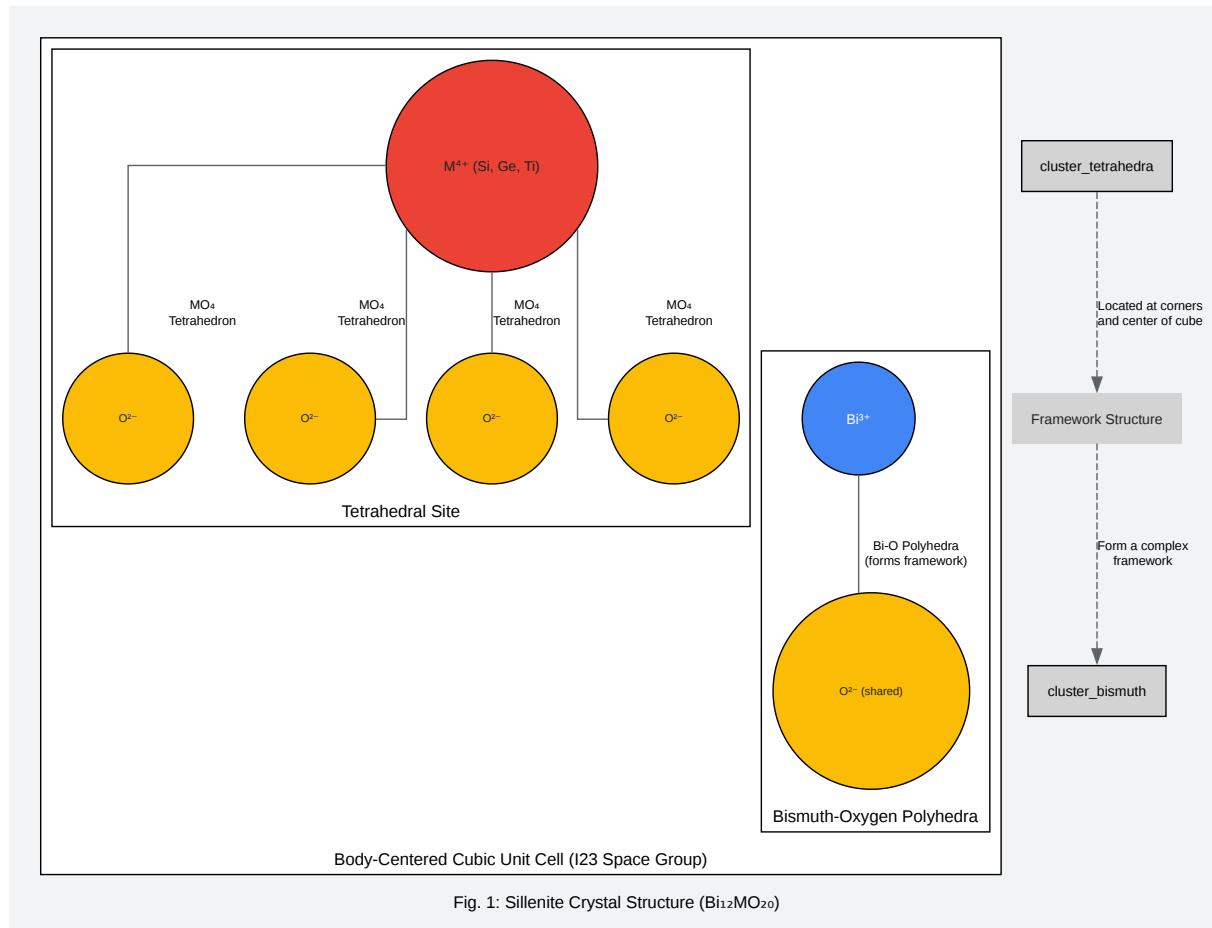
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The electro-optic effect is the modification of a material's refractive index in response to an applied external electric field.[2][3] The effect is broadly categorized into the Pockels effect, where the refractive index change is linearly proportional to the electric field, and the Kerr effect, which describes a quadratic relationship.[2][4] The Pockels effect, or linear electro-optic effect, is the dominant phenomenon in **sillenite** crystals and occurs only in materials that lack a center of inversion symmetry (non-centrosymmetric).[4][5]

Sillenite crystals belong to the cubic point group 23, which is non-centrosymmetric, making them ideal candidates for exhibiting the Pockels effect.[6][7] These materials are also characterized by high photoconductivity and notable optical activity (the rotation of the plane of polarization of light as it passes through the crystal).[1][8] The synergistic combination of photoconductivity and the electro-optic effect gives rise to the photorefractive effect, where light itself can induce a change in the refractive index. This property is the foundation for numerous applications, including real-time holography, spatial light modulators, and optical data processing.[1][9]

Crystal Structure and Properties of Sillenites

Sillenite-type compounds share a common chemical formula, $\text{Bi}_{12}\text{MO}_{20}$, where M can be a tetravalent cation like Silicon (Si), Germanium (Ge), or Titanium (Ti).[1][7] They crystallize in a body-centered cubic (BCC) structure belonging to the I23 space group.[10][11] The large bismuth ions (Bi^{3+}) play a crucial role in defining the crystal lattice and its unique optical properties.[12]

[Click to download full resolution via product page](#)**Caption: Sillenite Crystal Structure ($\text{Bi}_{12}\text{MO}_{20}$).**

The table below summarizes key physical and optical properties for the most common **sillenite** crystals.

Property	$\text{Bi}_{12}\text{SiO}_{20}$ (BSO)	$\text{Bi}_{12}\text{GeO}_{20}$ (BGO)	$\text{Bi}_{12}\text{TiO}_{20}$ (BTO)
Crystal System	Cubic	Cubic	Cubic
Point Group	23	23	23
Space Group	I23	I23	I23
Lattice Constant (a)	10.105 Å[11]	~10.145 Å	~10.173 Å
Refractive Index (n_0)	~2.54 @ 633 nm	~2.55 @ 633 nm	~2.58 @ 633 nm
Optical Activity (ρ)	22 deg/mm @ 633 nm[8]	21 deg/mm @ 633 nm	6.5 deg/mm @ 633 nm
Electro-optic Coeff. (r_{41})	5.0 pm/V @ 633 nm[13]	~4.5 pm/V @ 633 nm	~3.7 pm/V @ 633 nm
Band Gap	~3.25 eV[11]	~3.2 eV	~3.35 eV

The Linear Electro-Optic (Pockels) Effect in Sillenites

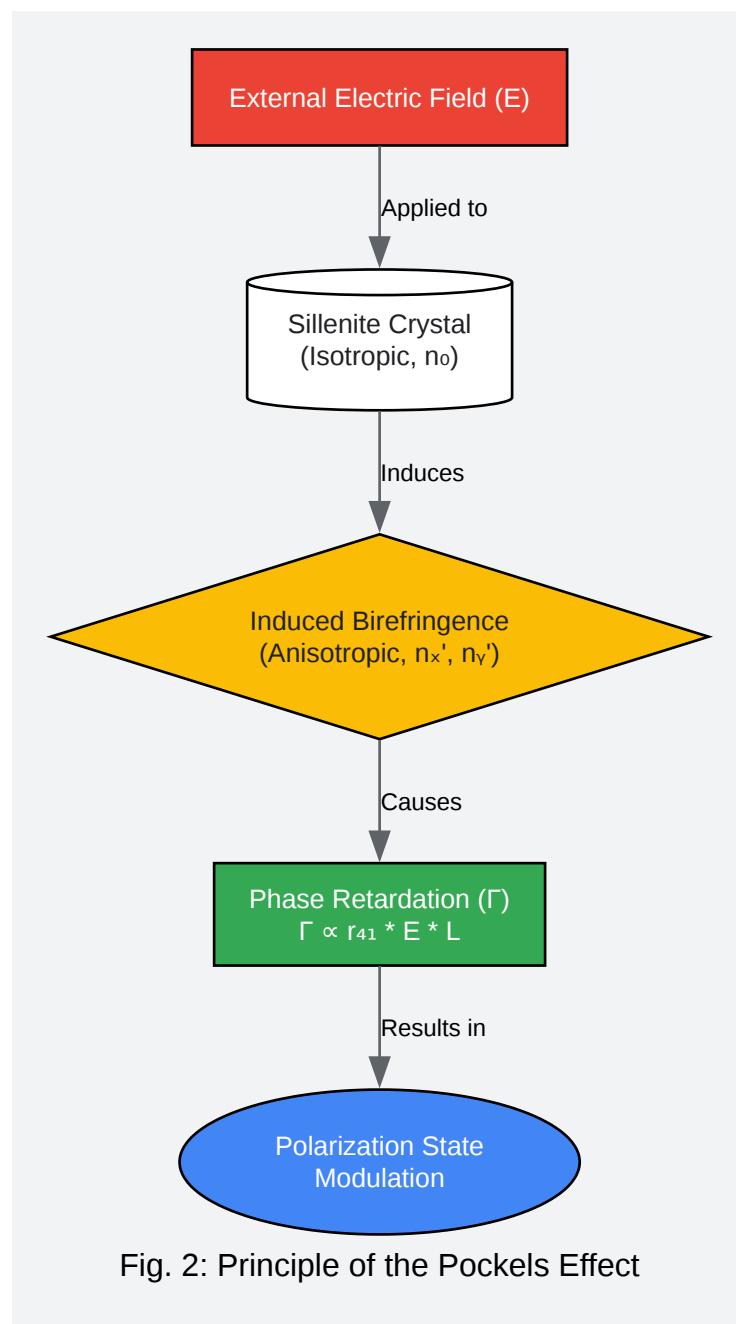
The Pockels effect is mathematically described by the change in the optical impermeability tensor ($1/n^2$), which is linearly related to the applied electric field E .

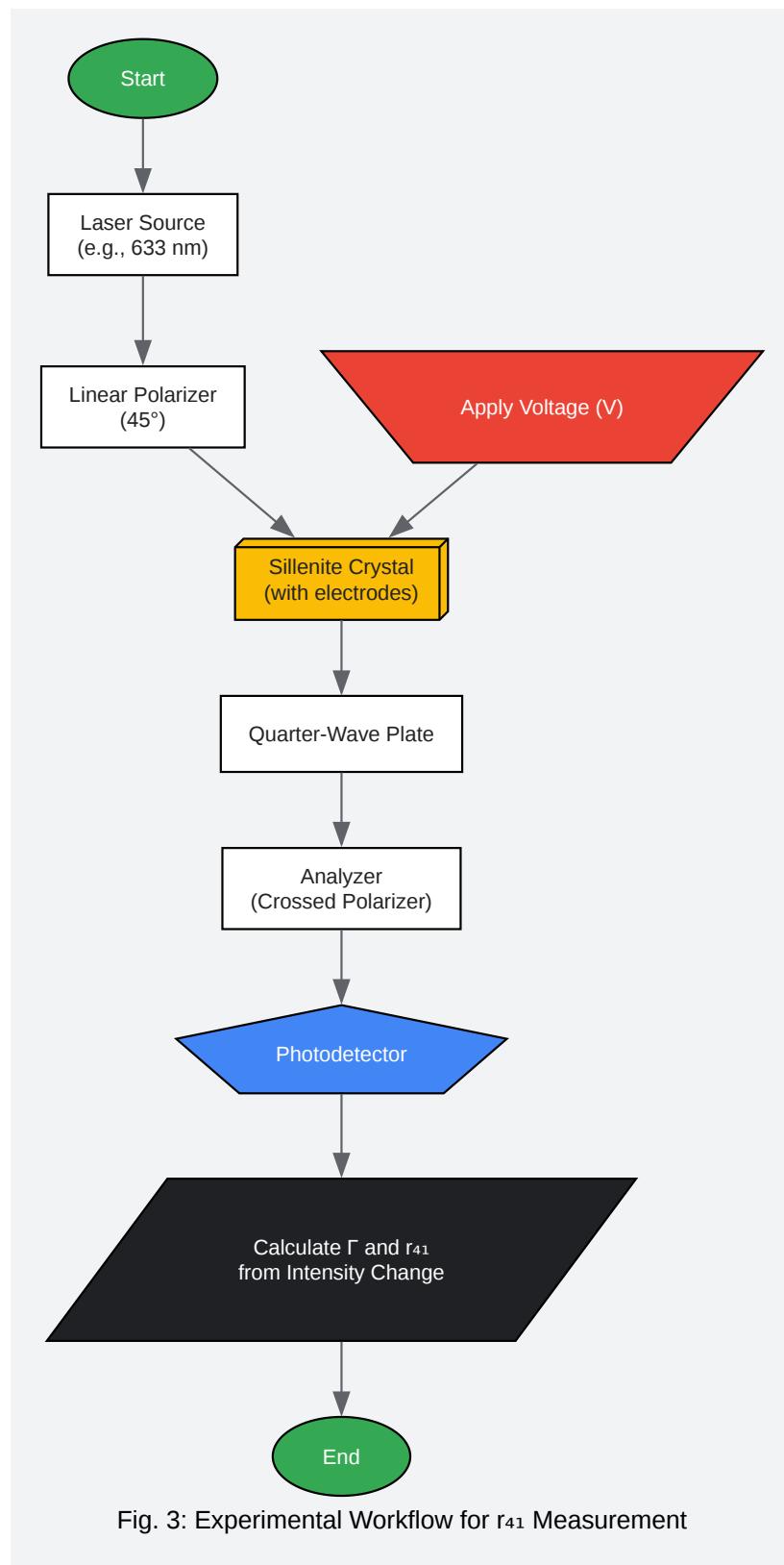
$$\Delta(1/n^2)_{ij} = \sum r_{ijk} E_k$$

Here, r_{ijk} is the third-rank linear electro-optic tensor.[4] Due to crystal symmetry, this 27-component tensor can be reduced to a more manageable 3x6 matrix representation, r_{ik} , using contracted notation. For **sillenite** crystals belonging to the 23-point group, the electro-optic tensor has a simplified form with only one independent non-zero coefficient, r_{41} (where $r_{41} = r_{52} = r_{63}$).[6]

The equation for the index ellipsoid in the presence of an electric field $E = (E_x, E_y, E_z)$ is: $(1/n^2)(x^2 + y^2 + z^2) + 2r_{41}(E_x y z + E_y x z + E_z x y) = 1$

This equation shows that the applied field induces birefringence, changing the crystal from optically isotropic to anisotropic and altering the polarization state of light passing through it. The magnitude of this change is directly proportional to the strength of the electric field and the electro-optic coefficient r_{41} .



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